

Personal protective equipment for handling Azelaic acid-d14

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Compound of Interest

Compound Name: Azelaic acid-d14

Cat. No.: B585296

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Essential Safety and Handling Guide for Azelaic Acid-d14

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Azelaic acid-d14**. The following procedures are designed to ensure safe operational handling and disposal.

Personal Protective Equipment (PPE)

When handling **Azelaic acid-d14**, it is imperative to use appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation.^{[1][2][3]} The recommended PPE includes:

- **Eye and Face Protection:** Wear safety glasses with side shields or chemical safety goggles that conform to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.^{[1][4]}
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves, such as neoprene, nitrile rubber, butyl rubber, or PVC, should be worn.^[1] Always inspect gloves for degradation before use and wash hands thoroughly after removal.^[1]

- Protective Clothing: Wear a lab coat, overalls, or other protective clothing to prevent skin exposure.^{[1][4]} In cases of potential significant exposure, a PVC apron may be necessary.^[1]
- Respiratory Protection: If dust is generated and ventilation is inadequate, a particulate respirator (e.g., P2 or FFP2) is recommended.^{[5][6]} A self-contained breathing apparatus should be used for large spills or in environments with high concentrations of dust.^[7]

Quantitative Exposure Limits

The following table summarizes the occupational exposure limits for particulates not otherwise regulated (PNOR), which can be applied to **Azelaic acid-d14** in the absence of specific limits for this compound.

Jurisdiction	Exposure Limit Type	Value
US - Oregon	Permissible Exposure Limits (PELs) - Total Dust	10 mg/m ³
US - California	Permissible Exposure Limits - Respirable fraction	5 mg/m ³

Data sourced from Safety Data Sheets for Azelaic Acid.^[1]

Handling and Storage Procedures

Handling:

- Avoid all personal contact, including inhalation of dust.^[1]
- Use in a well-ventilated area. Local exhaust ventilation is recommended where solids are handled as powders.^{[1][7]}
- Ground all equipment containing the material to prevent static discharge.^[7]
- Avoid creating dust.^[6] If dust is formed, use appropriate respiratory protection.^[6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][7][8]
- Store in original containers, such as polyethylene or polypropylene.[1]
- Protect from heat and sources of ignition.[7]

Spill and Disposal Plan

Spills:

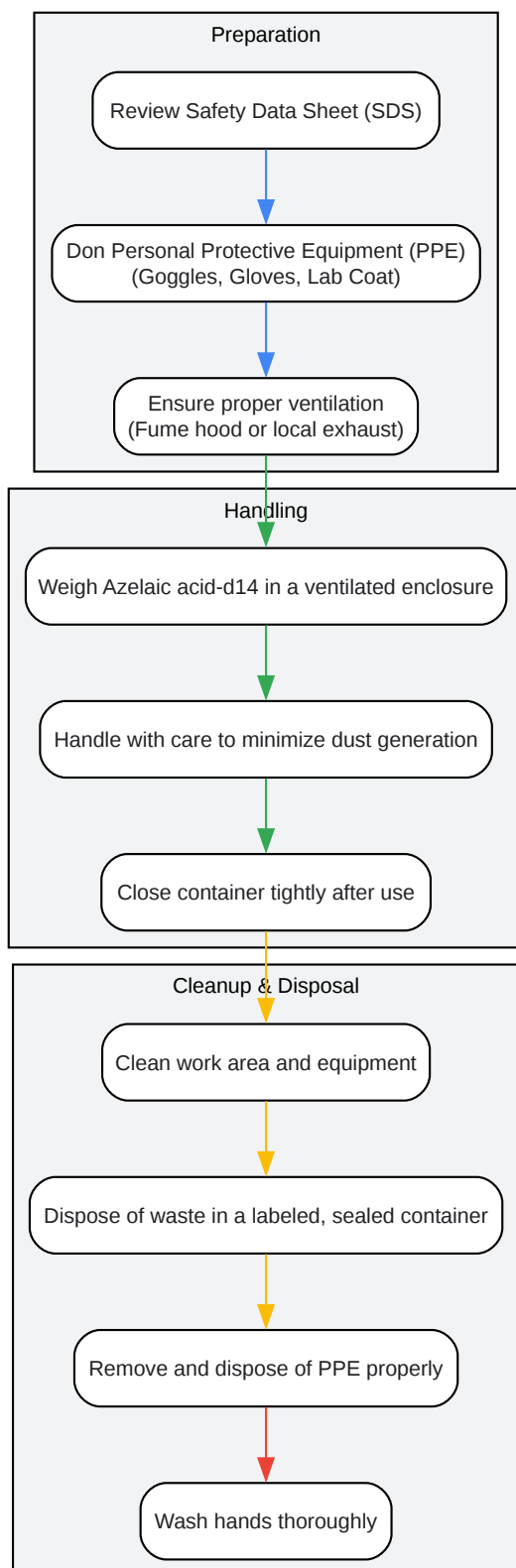
- Minor Spills: Immediately clean up spills.[1] Use appropriate tools to place the spilled solid into a suitable container for waste disposal.[7] Avoid breathing dust and contact with skin and eyes.[1]
- Major Spills: Evacuate the area and alert emergency responders.[1] Wear a self-contained breathing apparatus and full protective suit.[7] Use a shovel to place the material into a convenient waste disposal container.[7]

Disposal:

- Dispose of waste in accordance with federal, state, and local environmental control regulations.[7]
- Contaminated packaging should be handled in the same manner as the substance itself.[5]

Experimental Workflow for Safe Handling

The following diagram outlines the standard procedure for safely handling **Azelaic acid-d14** in a laboratory setting.



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